

What are the chemical properties of 5-Morpholino-2-nitrophenol?

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Compound of Interest

Compound Name: 5-Morpholino-2-nitrophenol

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An In-depth Technical Guide to 5-Morpholino-2-nitrophenol

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Morpholino-2-nitrophenol is a substituted nitrophenol compound featuring a morpholine ring. While specific experimental data on this molecule is limited in publicly accessible literature, this guide provides a comprehensive overview of its known and predicted chemical properties. It also discusses potential biological activities and synthetic pathways based on the reactivity of structurally related compounds. This document is intended to serve as a foundational resource for researchers interested in the potential applications of **5-Morpholino-2-nitrophenol** in medicinal chemistry and materials science.

Chemical Properties

5-Morpholino-2-nitrophenol, with the IUPAC name 5-(morpholin-4-yl)-2-nitrophenol, is a yellow to light yellow crystalline powder.^[1] Its chemical structure consists of a phenol ring substituted with a nitro group at position 2 and a morpholine ring at position 5.

Physicochemical Data

A compilation of the available and computed physicochemical properties of **5-Morpholino-2-nitrophenol** is presented in Table 1. Notably, while a melting point is reported, other experimental data such as boiling point and pKa are not readily available.

Property	Value	Source
IUPAC Name	5-(morpholin-4-yl)-2-nitrophenol	PubChem[2]
CAS Number	175135-19-0	PubChem[2]
Molecular Formula	C ₁₀ H ₁₂ N ₂ O ₄	PubChem[2]
Molecular Weight	224.21 g/mol	PubChem[2]
Appearance	Yellow to light yellow crystalline powder	Inferred from related compounds and supplier data[1]
Melting Point	150-153 °C	Chemical Supplier[1]
Boiling Point	Not available	
Solubility	Soluble in organic solvents such as ethanol, acetone, and chloroform.[1] Qualitative solubility in aqueous solution at pH 7.4 is >33.6 µg/mL.[2]	Chemical Supplier[1], PubChem[2]
pKa	Not available	
XLogP3	1.6	PubChem[2]
Topological Polar Surface Area	78.5 Å ²	PubChem[2]

Spectroscopic Data

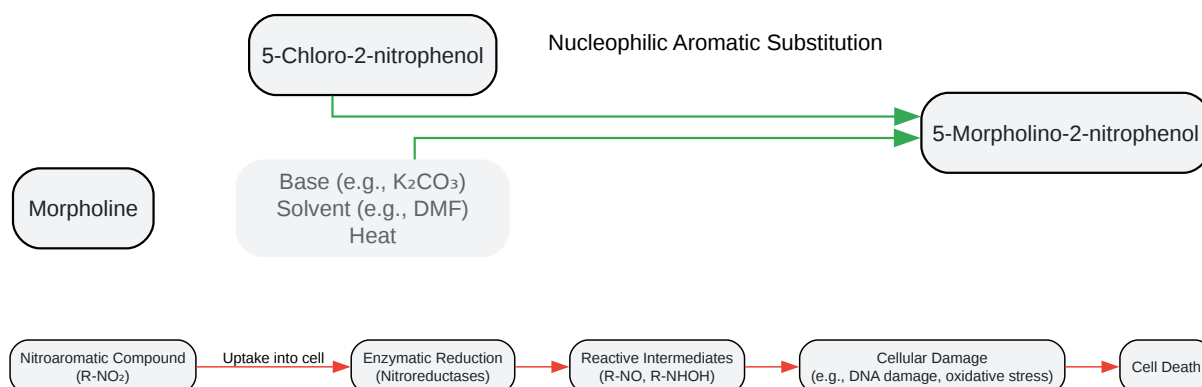
Detailed experimental spectroscopic data such as ¹H NMR, ¹³C NMR, and mass spectrometry for **5-Morpholino-2-nitrophenol** are not readily available in the public domain. However, PubChem does provide access to an ATR-IR spectrum.[2]

Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of **5-Morpholino-2-nitrophenol** is not described in the reviewed literature, a plausible synthetic route can be inferred from general organic chemistry principles and published methods for analogous compounds. A potential synthetic pathway is outlined below.

Postulated Synthetic Pathway

A common method for the synthesis of such compounds involves the nucleophilic aromatic substitution of a suitable precursor. In this case, a likely starting material would be a di-substituted benzene with good leaving groups.



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References

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- 2. 5-Morpholino-2-nitrophenol | C₁₀H₁₂N₂O₄ | CID 2799399 - PubChem [pubchem.ncbi.nlm.nih.gov]

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